

NP-1815-PX: A Comparative Analysis Against Established Anti-Inflammatory Agents

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Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B15586428

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This guide provides a detailed comparison of **NP-1815-PX**, a novel P2X4 receptor antagonist, with three established anti-inflammatory compounds: the corticosteroid Dexamethasone, the non-steroidal anti-inflammatory drug (NSAID) Ibuprofen, and the Janus kinase (JAK) inhibitor Tofacitinib. This document is intended for researchers, scientists, and professionals in drug development, offering an objective analysis of the compound's performance based on available preclinical data.

Executive Summary

NP-1815-PX presents a targeted approach to inflammation by selectively antagonizing the P2X4 receptor, a key component in the activation of the NLRP3 inflammasome. This mechanism distinguishes it from broader-acting agents like Dexamethasone and Ibuprofen. While data from a key study on its anti-inflammatory effects has been retracted, the initial findings suggest a potential role for **NP-1815-PX** in inhibiting IL-1 β production. This guide synthesizes the available data, outlines the experimental methodologies for comparative evaluation, and visualizes the relevant biological pathways and workflows.

Comparative Analysis of Anti-Inflammatory Compounds

The following table summarizes the key characteristics and performance metrics of **NP-1815-PX** and the selected comparator compounds. It is important to note that a primary source of in vitro and in vivo data for **NP-1815-PX** has been retracted, and the findings should be interpreted with caution.^[1]

Feature	NP-1815-PX	Dexamethasone	Ibuprofen	Tofacitinib
Primary Mechanism of Action	Selective P2X4 receptor antagonist; inhibits NLRP3 inflammasome activation.[2][3]	Glucocorticoid receptor agonist; inhibits NF-κB signaling and expression of pro-inflammatory genes.[1][4][5]	Non-selective inhibitor of cyclooxygenase enzymes (COX-1 and COX-2).	Janus kinase (JAK) inhibitor, primarily JAK1 and JAK3.[6]
Key Molecular Targets	P2X4 receptor	Glucocorticoid Receptor	COX-1, COX-2	JAK1, JAK2, JAK3
Downstream Effects	Decreased IL-1β and caspase-1 production.[2]	Decreased production of multiple pro-inflammatory cytokines (e.g., TNF-α, IL-6, IL-1β).[7][8][9][10]	Decreased prostaglandin synthesis.	Inhibition of STAT phosphorylation and subsequent cytokine signaling.[6]
Reported IC50 / Effective Concentration	Effective at 0.1-10 μM in inhibiting IL-1β release in THP-1 cells (Note: Data from a retracted study).[3]	IC50: ~3 nM (inhibition of MCP-1 secretion in THP-1 cells). [11]	IC50: ~2.2 μM (COX-1), >100 μM (COX-2) in washed human platelets.	IC50: ~1.7-3.7 nM (JAK1), ~1.8-4.1 nM (JAK2), ~0.75-1.6 nM (JAK3) in enzyme assays.
Selectivity	Selective for P2X4 receptor.	Broad-spectrum anti-inflammatory and immunosuppressive effects.	Non-selective for COX isoforms.	Preferential for JAK1 and JAK3 over JAK2.
Reported In Vivo Efficacy	Attenuated body weight decrease and ameliorated colonic tissue	Ameliorated colonic tissue damage and reduced TNF	Analgesic and anti-inflammatory effects in various	Efficacious in animal models of arthritis.

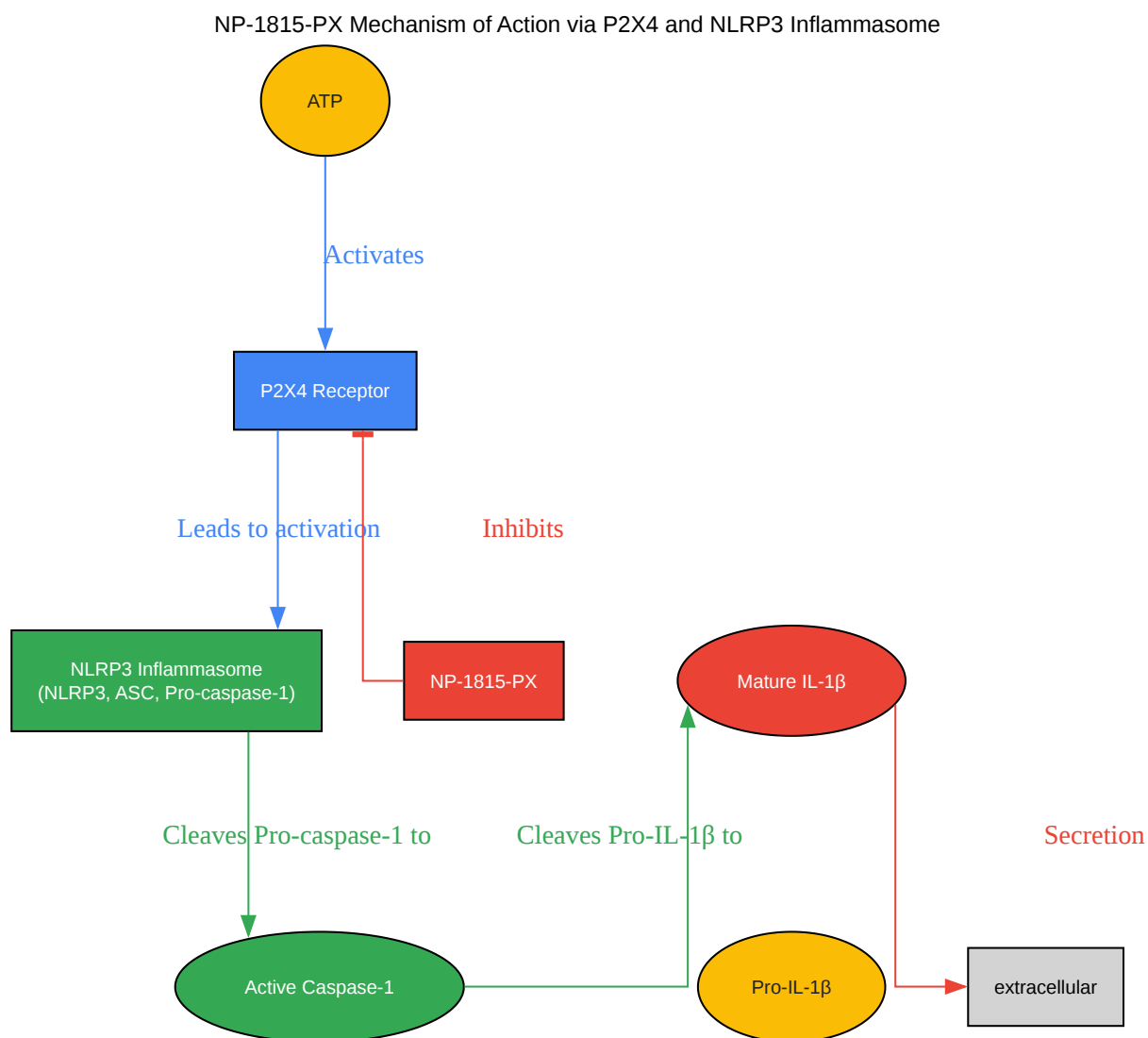
damage in a murine colitis model (Note: Data from a retracted study).
[2] Ineffective against TNF increase.[2]

levels in a murine colitis model.[2]

animal models of inflammation.

Signaling Pathways and Experimental Workflows

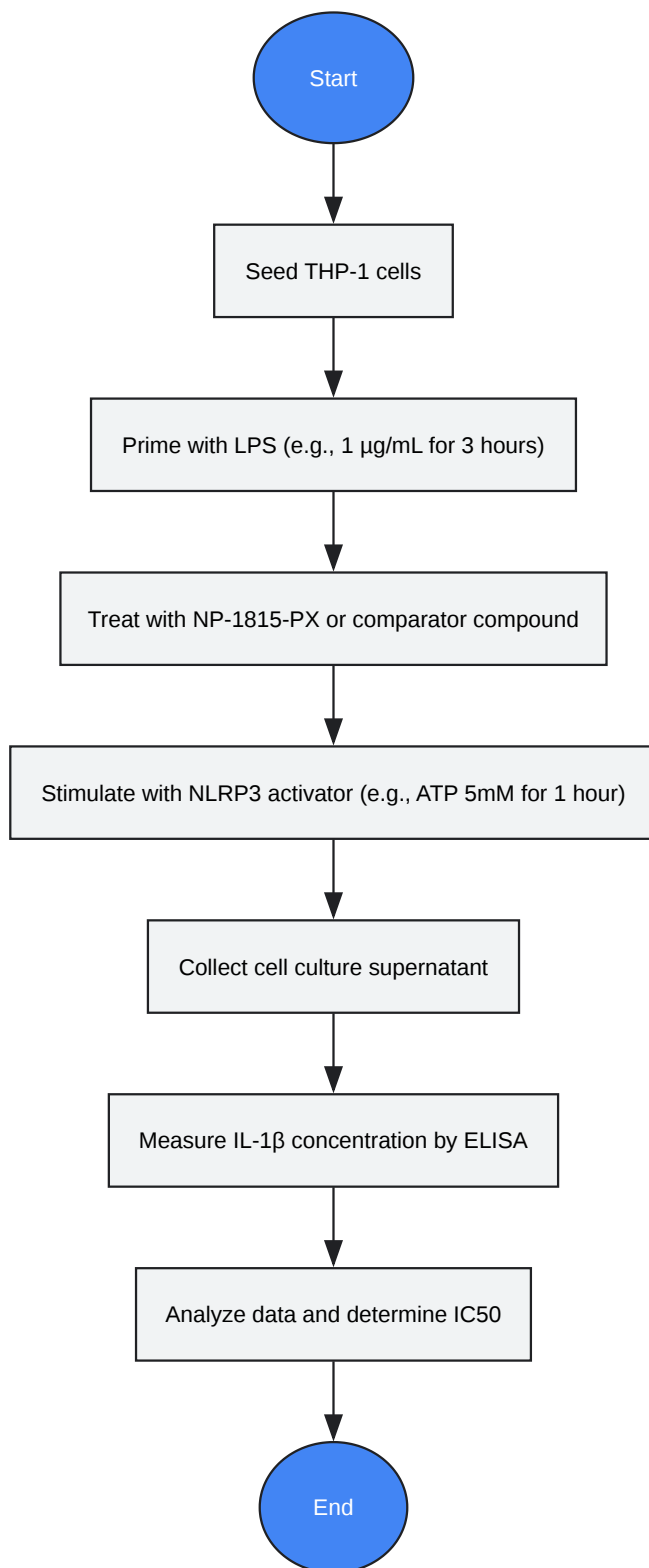
To facilitate a deeper understanding of the mechanisms and experimental designs discussed, the following diagrams illustrate key signaling pathways and laboratory protocols.



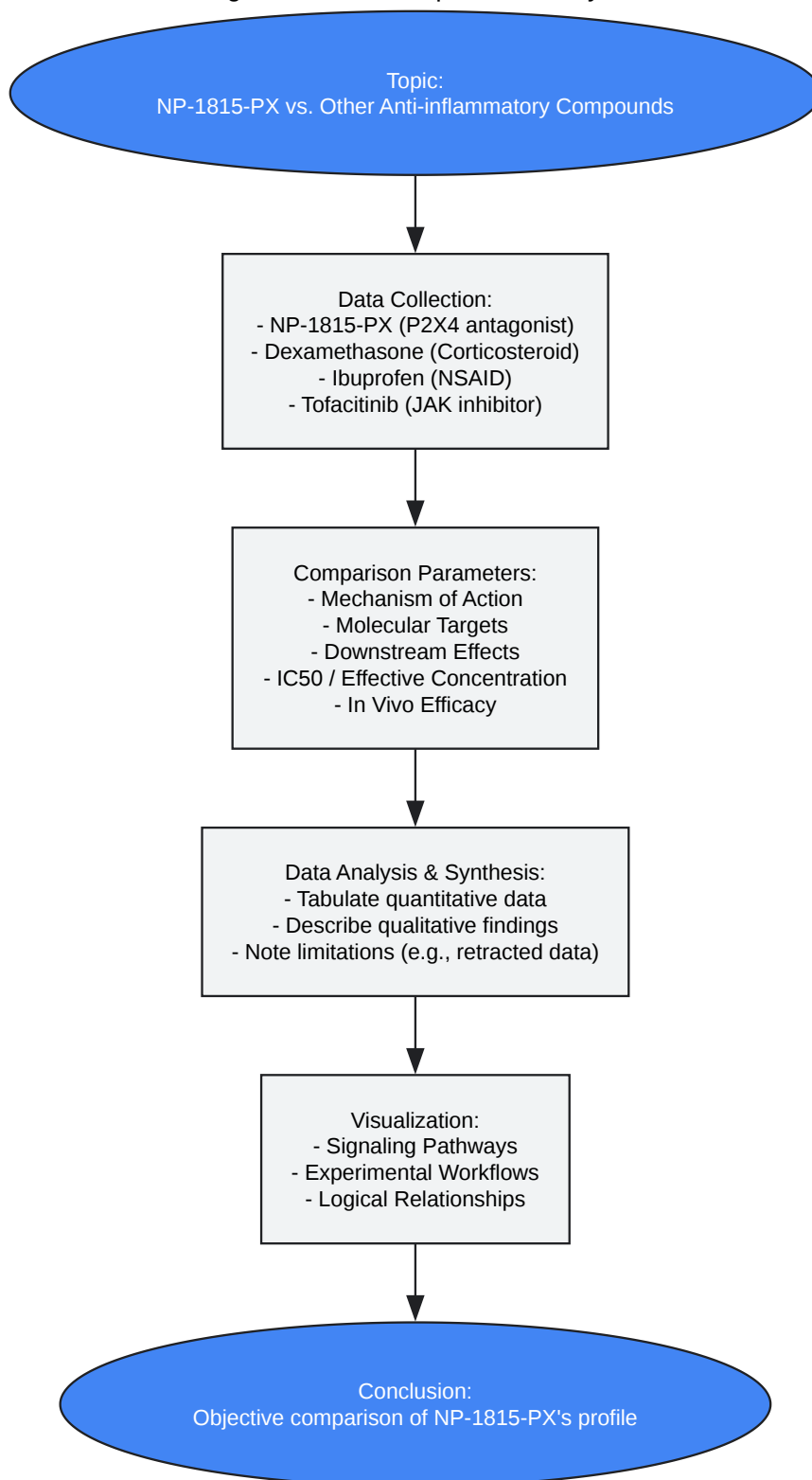
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Caption: **NP-1815-PX** signaling pathway.

Experimental Workflow for NLRP3 Inflammasome Activation Assay



Logical Flow of Comparative Analysis

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